

Protocol for the safe handling and storage of 2,5-Diethylphenol

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Compound of Interest

Compound Name: 2,5-Diethylphenol

Cat. No.: B12804753

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Application Notes and Protocols for 2,5-Diethylphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the safe handling, storage, and use of **2,5-Diethylphenol**. The information is intended for professionals in research and development who may utilize this compound as an intermediate in organic synthesis, particularly in the development of antioxidants and other complex molecules.^[1]

Physicochemical Properties

2,5-Diethylphenol is a dialkylated phenol that serves as a valuable intermediate in various chemical syntheses.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O	[2][3]
Molecular Weight	150.22 g/mol	[2][3]
CAS Number	876-20-0	[2][3]
Melting Point	75 °C	[1]
Boiling Point	212 °C	[1]
logP (Octanol/Water Partition Coefficient)	2.517	[2]
Water Solubility	log10WS: -2.63 (mol/l)	[2]
Vapor Pressure	0.208 hPa (at 25 °C)	[1]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,5-Diethylphenol** is not readily available, safety protocols can be inferred from data for the closely related compound, 2,5-Dimethylphenol, and general guidelines for handling phenolic compounds. Phenols as a class are known to be corrosive and toxic.[4][5][6]

Hazard Identification (based on 2,5-Dimethylphenol):

- Acute Toxicity: Toxic if swallowed or in contact with skin.[4][5][7]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[4][5][7]
- Eye Damage/Irritation: Causes serious eye damage.[4][5]
- Respiratory Irritation: May cause respiratory irritation.[4][6]
- Aquatic Hazard: Toxic to aquatic life with long-lasting effects.[5][7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]

- **Skin Protection:** Wear a lab coat, and consider a chemical-resistant apron for splash hazards.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., butyl rubber, neoprene).^[8] Always inspect gloves before use and dispose of them properly after handling the chemical.^[5]
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood.^[4] If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.^[4]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, bases, acid chlorides, and acid anhydrides.^[4]^[5]
- Keep containers tightly closed.^[5]
- Store away from heat, sparks, and open flames.^[4]

Spill and Waste Disposal:

- In case of a spill, evacuate the area and ensure adequate ventilation.^[4]
- Remove all sources of ignition.^[4]
- For solid spills, avoid creating dust.^[5] Dampen the spilled material with a suitable solvent (e.g., 60-70% ethanol) before sweeping it into a container for disposal.^[6]
- Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures

Immediate medical attention is required for any exposure to phenolic compounds.^[4]

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[4] Seek immediate medical attention.^[4]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4][9] Polyethylene glycol (PEG) can be used to wipe the affected area after initial water flushing.[10][11] Seek immediate medical attention.[4]
- Inhalation: Move the victim to fresh air.[9] If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[8]

Experimental Protocol: Synthesis of a Hindered Phenolic Antioxidant

This protocol describes a general procedure for the synthesis of a hindered phenolic antioxidant using **2,5-Diethylphenol** as a starting material. This type of reaction is a common application for alkylated phenols.[1][12][13][14][15]

Objective: To synthesize a sterically hindered phenolic antioxidant via electrophilic substitution on the **2,5-Diethylphenol** aromatic ring.

Materials:

- **2,5-Diethylphenol**
- Electrophilic reagent (e.g., a source of a tertiary alkyl group like tert-butyl alcohol or isobutylene)
- Acid catalyst (e.g., sulfuric acid or a solid acid catalyst)
- Anhydrous solvent (e.g., hexane or toluene)
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

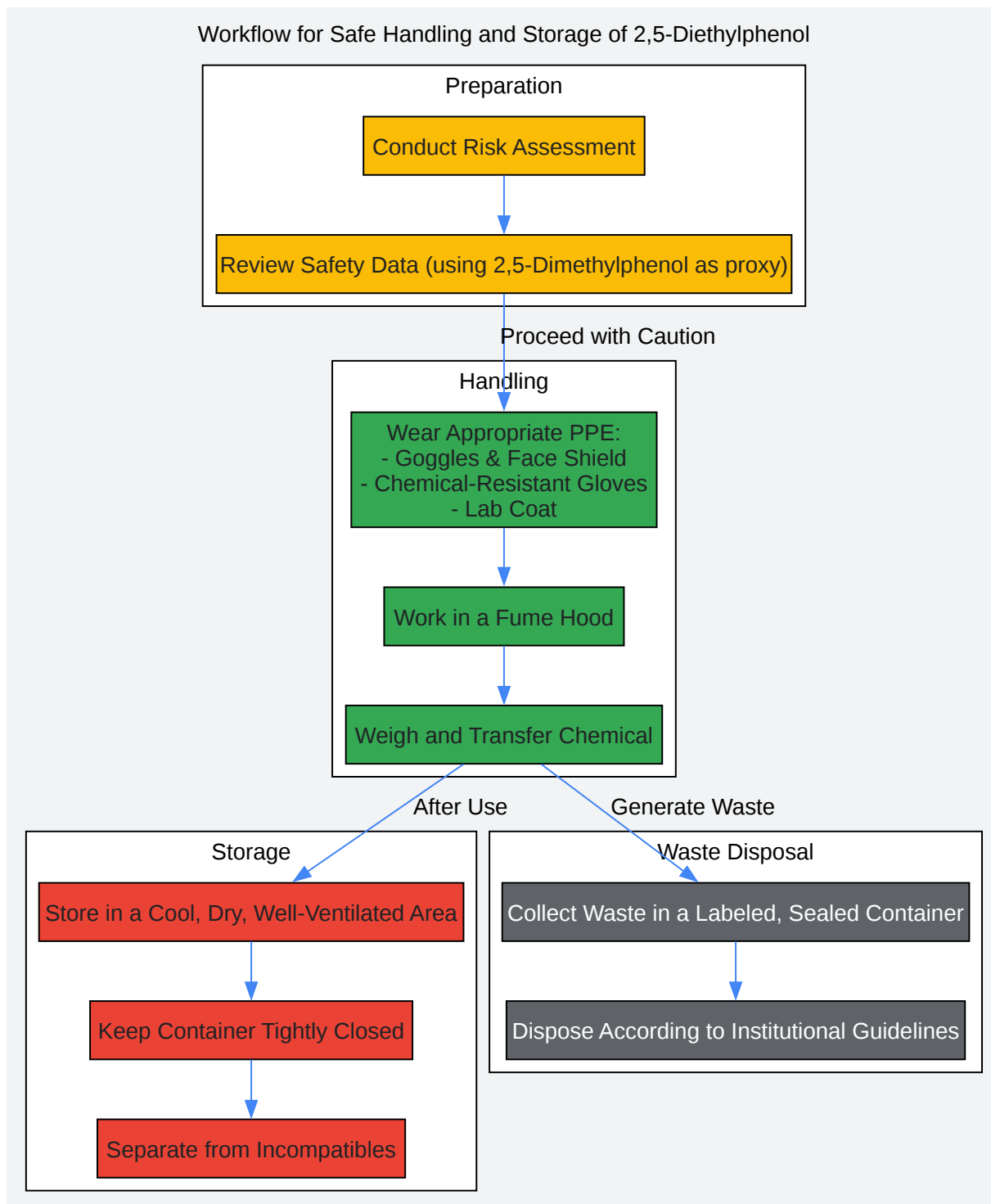
Procedure:

- **Reaction Setup:** In a chemical fume hood, equip a dry round-bottom flask with a magnetic stir bar and a reflux condenser.
- **Reagent Addition:** Dissolve a known quantity of **2,5-Diethylphenol** in the anhydrous solvent within the flask.
- **Catalyst and Electrophile Addition:** Slowly add the acid catalyst to the stirred solution. Following this, add the electrophilic reagent dropwise. The reaction may be exothermic.
- **Reaction:** Heat the mixture to reflux and maintain for a specified period (typically several hours), monitoring the reaction progress by a suitable method (e.g., Thin Layer Chromatography).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by slowly adding a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers.
- **Drying and Filtration:** Wash the combined organic layers with brine, then dry over anhydrous magnesium sulfate. Filter to remove the drying agent.
- **Solvent Removal:** Remove the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by a suitable method, such as column chromatography or recrystallization, to obtain the final hindered phenolic antioxidant.

Visualizations

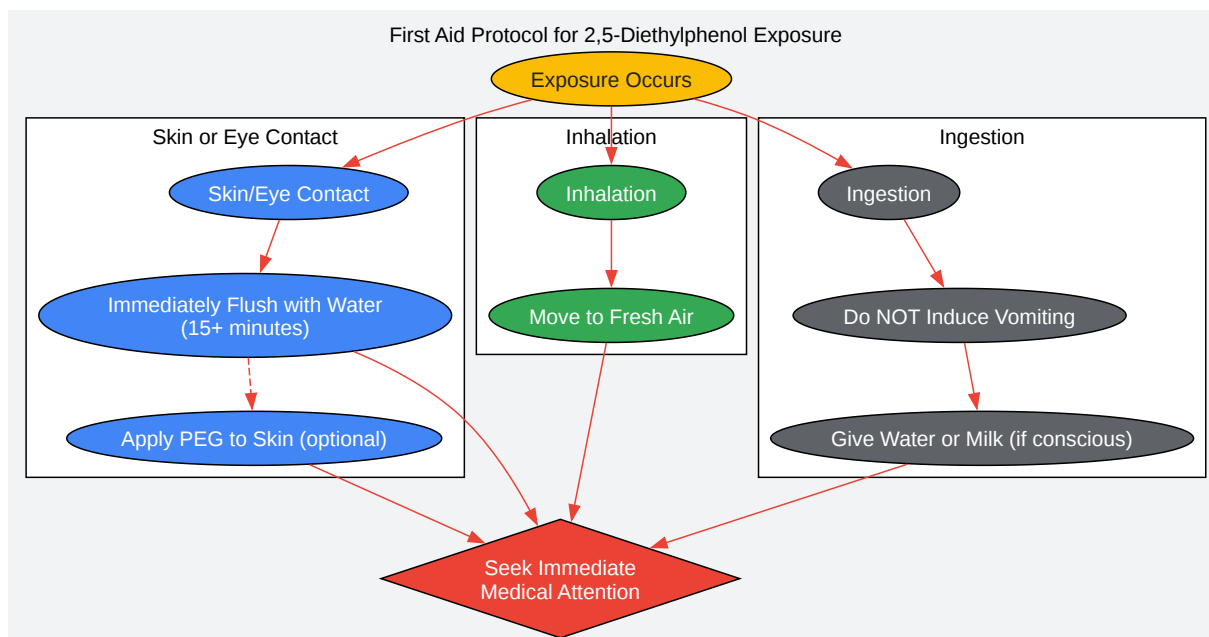
Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **2,5-Diethylphenol**.

First Aid Signaling Pathway



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Caption: First aid response pathway for exposure to **2,5-Diethylphenol**.

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